

Application Notes and Protocols for ARHGAP27 siRNA Delivery Using Lipofectamine™ RNAiMAX

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Compound of Interest

Compound Name: *ARHGAP27 Human Pre-designed siRNA Set A*

Cat. No.: *B10760438*

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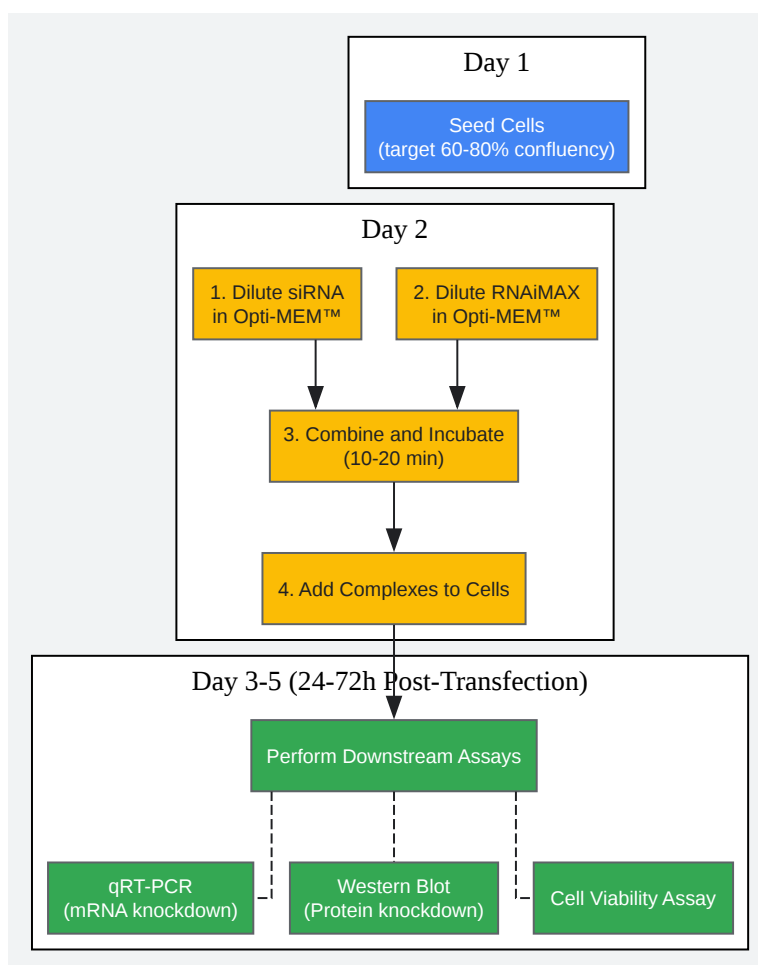
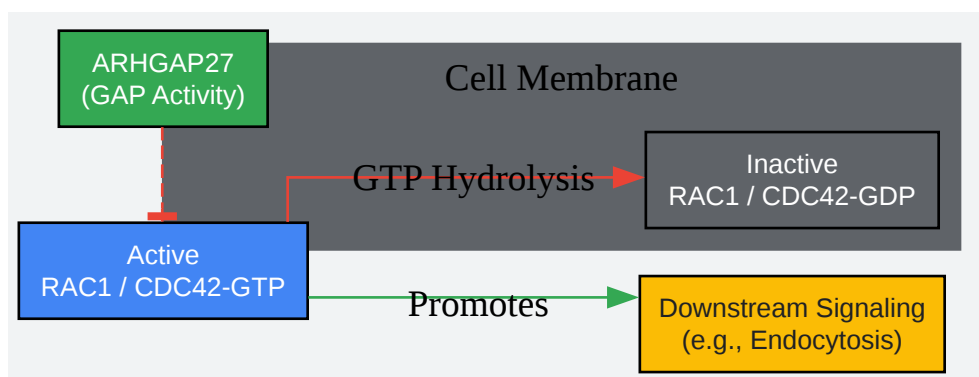
Introduction

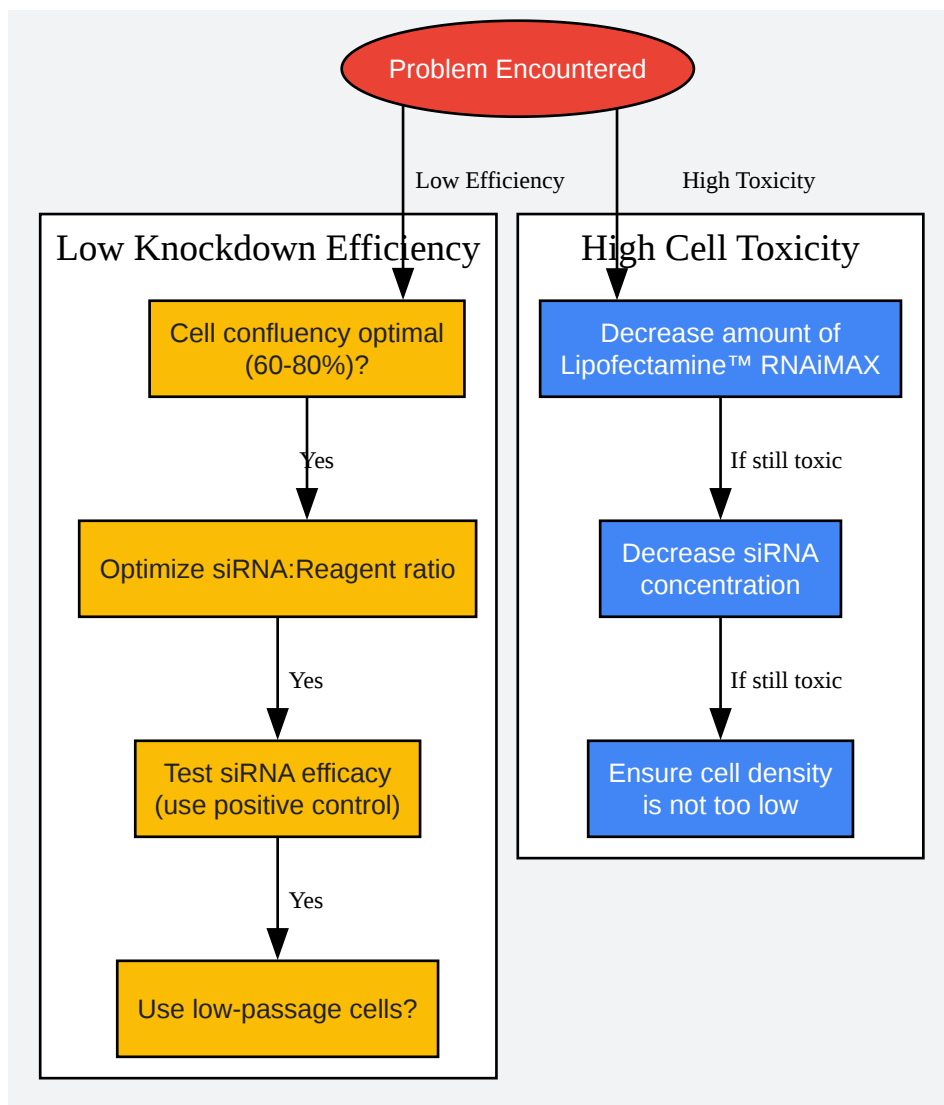
This document provides detailed application notes and protocols for the knockdown of Rho GTPase Activating Protein 27 (ARHGAP27) using small interfering RNA (siRNA) delivered by Lipofectamine™ RNAiMAX Transfection Reagent. ARHGAP27 is a protein involved in regulating Rho GTPase signaling pathways, particularly by inactivating CDC42 and RAC1, which play roles in processes like clathrin-mediated endocytosis.[1][2] RNA interference (RNAi) is a powerful tool for studying gene function through transient suppression of gene expression. [3] Lipofectamine™ RNAiMAX is a proprietary cationic lipid formulation specifically designed for the efficient and reproducible delivery of siRNA into a wide range of eukaryotic cells with high efficiency and low cytotoxicity.[4]

These guidelines are intended for researchers, scientists, and drug development professionals aiming to investigate the functional roles of ARHGAP27.

ARHGAP27 Signaling Pathway

ARHGAP27 functions as a Rho GTPase-activating protein. It accelerates the hydrolysis of GTP bound to Rho family members like CDC42 and RAC1, converting them from their active GTP-bound state to an inactive GDP-bound state. This inactivation modulates downstream cellular processes, including signal transduction and endocytosis.[1][2][5]





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